

# stability of ticarcillin at different temperatures and pH levels

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## Compound of Interest

Compound Name: *Ticarcillin monosodium*

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## Ticarcillin Stability Technical Support Center

This technical support center provides comprehensive guidance on the stability of ticarcillin for researchers, scientists, and drug development professionals. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the integrity of your experiments.

## Data on Ticarcillin Stability

The stability of ticarcillin, both alone and in combination with clavulanic acid, is influenced by temperature, pH, concentration, and the diluent used. The following tables summarize the available quantitative data to facilitate easy comparison.

Table 1: Stability of Reconstituted Ticarcillin/Clavulanic Acid Solution

Concentration (Ticarcillin/Clavulanic Acid)	Storage Temperature	Stability Period
200 mg/mL / 6.7 mg/mL	Room Temperature (21°C to 24°C)	6 hours[1]
200 mg/mL / 6.7 mg/mL	Refrigerated (4°C)	72 hours[1]
300 mg/mL / 10 mg/mL	Room Temperature (21°C to 24°C)	6 hours
300 mg/mL / 10 mg/mL	Refrigerated (4°C)	72 hours

Table 2: Stability of Ticarcillin/Clavulanic Acid in Intravenous Infusion Solutions

Diluent	Concentration (Ticarcillin)	Storage Temperature	Stability Period
0.9% NaCl (NS) or Lactated Ringer's (LR)	10-100 mg/mL	Room Temperature (21°C to 24°C)	24 hours[1]
0.9% NaCl (NS) or Lactated Ringer's (LR)	10-100 mg/mL	Refrigerated (4°C)	7 days[1]
0.9% NaCl (NS) or Lactated Ringer's (LR)	10-100 mg/mL	Frozen (-18°C)	30 days[1]
5% Dextrose (D5W)	10-100 mg/mL	Room Temperature (21°C to 24°C)	24 hours[1]
5% Dextrose (D5W)	10-100 mg/mL	Refrigerated (4°C)	3 days[1]
5% Dextrose (D5W)	10-100 mg/mL	Frozen (-18°C)	7 days[1]

Table 3: Effect of pH on Ticarcillin Stability in Mueller-Hinton Broth

pH	Storage Temperature	Observation
6.80	4°C, -10°C, -25°C, -70°C	Appeared to be more stable compared to pH 7.31[2]
7.31	4°C, -10°C, -25°C, -70°C	Shows moderately rapid to rapid deterioration at each temperature except -70°C[2]

## Troubleshooting Guide

This guide addresses specific issues you might encounter during your experiments involving ticarcillin.

Q1: I'm seeing a loss of ticarcillin activity in my experiment. What could be the cause?

A1: Several factors could contribute to the loss of ticarcillin activity. Consider the following:

- **Temperature:** Ticarcillin is susceptible to degradation at higher temperatures. Ensure your solutions are stored at the recommended temperatures (see Tables 1 & 2). For long-term storage, -70°C is recommended for beta-lactams.[2]
- **pH:** The pH of your solution can significantly impact stability. Penicillins, in general, are more stable in slightly acidic to neutral pH and are susceptible to degradation in acidic and alkaline conditions. One study indicated that ticarcillin appeared more stable at pH 6.80 than at pH 7.31 in Mueller-Hinton broth.[2] Hydrolysis rates for beta-lactams are significantly greater under basic conditions.
- **Concentration:** Higher concentrations of ticarcillin may affect its stability. For instance, in total parenteral nutrient (TPN) solutions, ticarcillin at 20 mg/mL was found to be unstable, while it was stable for 24 hours at 10 mg/mL.
- **Diluent:** The type of diluent can influence stability. Ticarcillin is generally stable in 0.9% NaCl and Lactated Ringer's solution for longer periods under refrigeration compared to 5% Dextrose.[1]

- Contamination: Contamination with beta-lactamase-producing microorganisms will lead to rapid degradation of ticarcillin.

Q2: My reconstituted ticarcillin solution has changed color. Is it still usable?

A2: A color change, such as darkening, can indicate a loss of potency, particularly of clavulanate potassium if you are using a combination product. It is recommended to discard solutions that show a distinct color change.

Q3: I need to store my ticarcillin stock solution for an extended period. What is the best method?

A3: For long-term storage of ticarcillin solutions, freezing is the recommended method. Storage at  $-70^{\circ}\text{C}$  is preferable for beta-lactam antibiotics to maintain their stability.<sup>[2]</sup> When frozen at  $-18^{\circ}\text{C}$ , ticarcillin in 0.9% NaCl or Lactated Ringer's solution is stable for up to 30 days.<sup>[1]</sup> Avoid repeated freeze-thaw cycles, as this can accelerate degradation.

Q4: Can I use a ticarcillin solution that has been frozen and thawed?

A4: Yes, a thawed solution of ticarcillin can be used. However, it is crucial to use it within a short period. Thawed solutions are generally stable for 8 hours at room temperature. Do not refreeze a solution that has been thawed.<sup>[1]</sup>

## Frequently Asked Questions (FAQs)

Q: What is the optimal pH for ticarcillin stability?

A: While a complete pH-rate profile for ticarcillin is not readily available in the literature, studies on penicillins suggest that they are most stable in the slightly acidic to neutral pH range. Ticarcillin has been observed to be more stable at pH 6.80 compared to 7.31 in a specific medium.<sup>[2]</sup> Both highly acidic and alkaline conditions are known to accelerate the degradation of penicillins.

Q: How does temperature affect the degradation rate of ticarcillin?

A: Temperature has a significant impact on ticarcillin stability. As with most chemical reactions, the rate of degradation increases with temperature. Refrigeration ( $4^{\circ}\text{C}$ ) significantly extends the

stability of reconstituted solutions and IV infusions compared to room temperature.[1] Freezing at -18°C or lower provides the longest stability.[1]

Q: Is there a difference in stability between ticarcillin alone and ticarcillin/clavulanic acid?

A: Most of the available stability data is for the combination product ticarcillin/clavulanic acid. While the stability of ticarcillin is the primary concern, the presence of clavulanic acid can also be a limiting factor, as it is also susceptible to degradation.

Q: What are the common degradation products of ticarcillin?

A: The primary degradation pathway for ticarcillin, like other beta-lactam antibiotics, is the hydrolysis of the beta-lactam ring. This results in the formation of inactive penicilloic acids.

## Experimental Protocols

Protocol: Determining Ticarcillin Stability by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general framework for assessing the stability of ticarcillin in a given solution.

1. Objective: To quantify the concentration of ticarcillin over time under specific storage conditions (temperature, pH, and diluent) to determine its stability.

2. Materials:

- Ticarcillin reference standard
- High-purity water
- Solvents for mobile phase (e.g., acetonitrile, methanol, phosphate buffer)
- The solution/diluent to be tested (e.g., 0.9% NaCl, D5W, specific buffer)
- HPLC system with a UV detector
- C18 analytical column

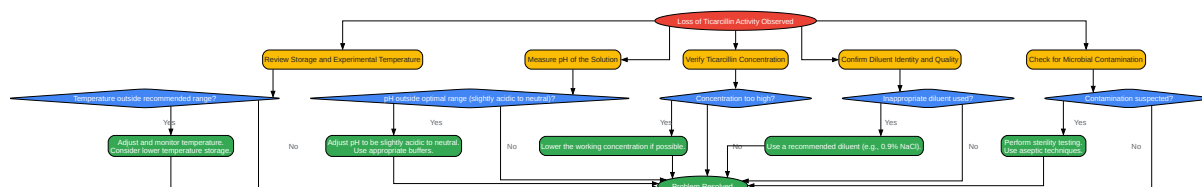
- pH meter
- Incubators/refrigerators/freezers set to the desired storage temperatures

### 3. Method:

- Preparation of Standard Solutions: Prepare a stock solution of the ticarcillin reference standard in a suitable solvent. From this stock, prepare a series of calibration standards at different concentrations.
- Preparation of Test Samples: Prepare solutions of ticarcillin in the desired diluent at the concentration to be tested.
- Storage: Aliquot the test samples into appropriate containers and store them under the defined conditions (e.g., 4°C, 25°C, different pH values).
- Sample Analysis: At specified time points (e.g., 0, 2, 4, 8, 24 hours), withdraw an aliquot from each test sample. Dilute the sample if necessary to fall within the range of the calibration curve.
- HPLC Analysis:
  - Set up the HPLC system with a suitable mobile phase and flow rate. A common mobile phase for ticarcillin analysis is a mixture of a phosphate buffer and an organic solvent like acetonitrile or methanol.
  - Set the UV detector to the wavelength of maximum absorbance for ticarcillin (typically around 220-230 nm).
  - Inject the calibration standards to generate a standard curve.
  - Inject the test samples.
- Data Analysis:
  - From the standard curve, determine the concentration of ticarcillin in each test sample at each time point.

- Calculate the percentage of the initial ticarcillin concentration remaining at each time point.
- Stability is often defined as the time at which the concentration of the active substance drops to 90% of its initial concentration (t90).

## Workflow for Troubleshooting Ticarcillin Stability Issues



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Caption: Troubleshooting workflow for ticarcillin stability.

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